

Application Notes and Protocols for Avilamycin C Assay in Fermentation Broth

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Compound of Interest

Compound Name: Avilamycin C

Cat. No.: B1603780

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These application notes provide a comprehensive guide for the quantification of **Avilamycin C** in fermentation broth, tailored for researchers, scientists, and professionals in drug development. This document outlines detailed experimental protocols, presents quantitative data in a structured format, and includes visual diagrams of key processes.

Introduction

Avilamycin is an orthosomycin antibiotic produced by *Streptomyces viridochromogenes*.^{[1][2]} The **avilamycin** complex consists of several components, with Avilamycin A being the most bioactive. **Avilamycin C** is a closely related analogue and a direct biosynthetic precursor to Avilamycin A.^{[3][4]} Monitoring the concentration of **Avilamycin C** in fermentation broth is crucial for optimizing production processes and for research into the biosynthesis of these complex molecules. This document provides a detailed protocol for the extraction and quantification of **Avilamycin C** from fermentation broth using High-Performance Liquid Chromatography (HPLC).

Quantitative Data Summary

The following tables summarize the quantitative data for the HPLC-based assay of Avilamycin. While specific data for **Avilamycin C** is limited, the provided data for total Avilamycin and its major components can be used as a reference for method validation.

Table 1: HPLC Method Performance Characteristics

Parameter	Value	Reference
Linearity Range	0.1 - 20 µg/mL	[5]
Correlation Coefficient (R ²)	0.9997	[5]
Limit of Detection (LOD)	0.08 µg/mL (in ileal content)	[5]
Limit of Quantitation (LOQ)	0.1 µg/mL (in ileal content)	[5]

Table 2: Chromatographic Parameters

Parameter	Condition	Reference
Column	C18, 5 µm, 4.6 x 250 mm	[6]
Mobile Phase A	Methanol / 0.04 M Ammonium Acetate (50/50, v/v)	[6]
Mobile Phase B	Methanol / 0.04 M Ammonium Acetate (80/20, v/v)	[6]
Flow Rate	1.0 mL/min	[5]
Column Temperature	30-35 °C	[5][6]
Detection	UV at 290 nm or ELSD	[5][6]

Experimental Protocols

This section provides a detailed step-by-step protocol for the determination of **Avilamycin C** in a fermentation broth.

Sample Preparation from Fermentation Broth

- Harvesting: Collect 5 mL of the *Streptomyces viridochromogenes* fermentation broth.
- Cell Lysis: Add 10 mL of acetone to the fermentation broth in a 25 mL volumetric flask.
- Extraction: Treat the mixture in an ultrasonic bath for 25 minutes to ensure complete cell lysis and extraction of Avilamycins.

- Dilution and Filtration: After ultrasonication, allow the mixture to cool to room temperature. Dilute to the 25 mL mark with the mobile phase.
- Clarification: Filter the extract through a 0.45 µm microporous filter membrane to remove any particulate matter before HPLC analysis.

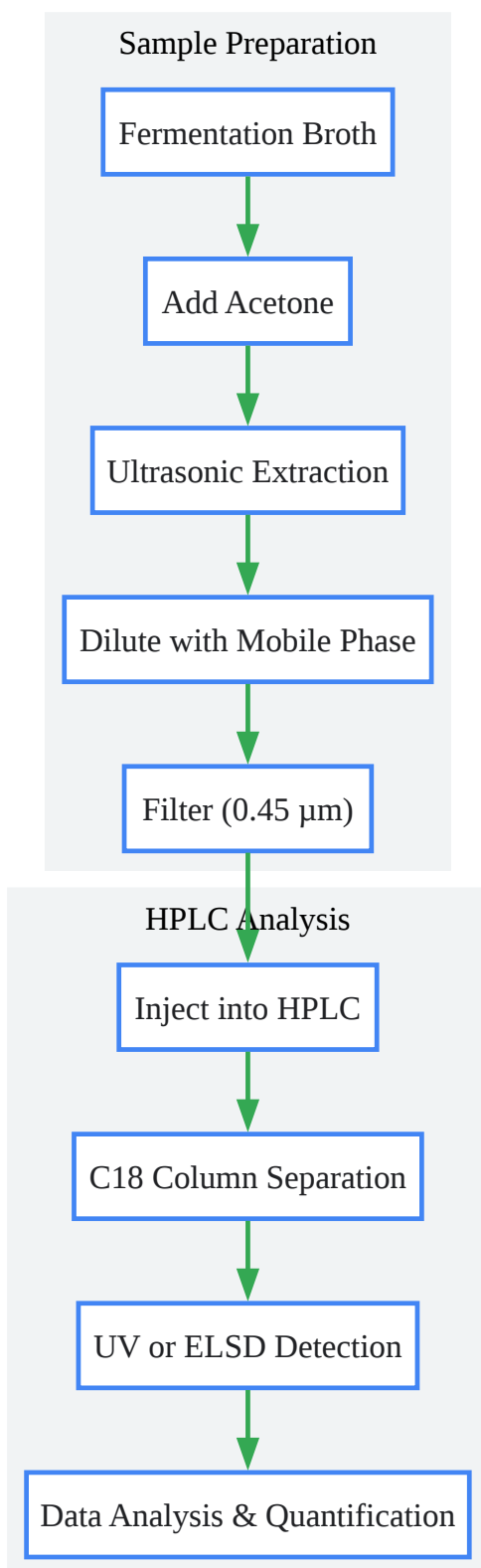
HPLC Analysis

- Instrument Setup:
 - HPLC system equipped with a UV or Evaporative Light Scattering Detector (ELSD).
 - C18 reversed-phase column (5 µm, 4.6 x 250 mm).
- Chromatographic Conditions:
 - Mobile Phase: A gradient of Mobile Phase A (Methanol/Ammonium Acetate buffer) and Mobile Phase B (Methanol/Ammonium Acetate buffer). A typical gradient might start with a higher proportion of the more aqueous phase and ramp up to a higher proportion of the organic phase to elute the compounds.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 35 °C.
 - Injection Volume: 20 µL.
 - Detection:
 - UV Detector: 290 nm.
 - ELSD: Drift tube temperature 120 °C, Gas flow rate 2.4 L/min.
- Standard Preparation:
 - Prepare a stock solution of **Avilamycin C** standard in methanol.
 - Create a series of working standards by diluting the stock solution with the mobile phase to establish a calibration curve (e.g., 0.1, 0.5, 1, 5, 10, 20 µg/mL).

- Quantification:
 - Inject the prepared sample and standards into the HPLC system.
 - Identify the **Avilamycin C** peak in the sample chromatogram by comparing its retention time with that of the standard.
 - Calculate the concentration of **Avilamycin C** in the sample using the calibration curve generated from the standards.

Diagrams

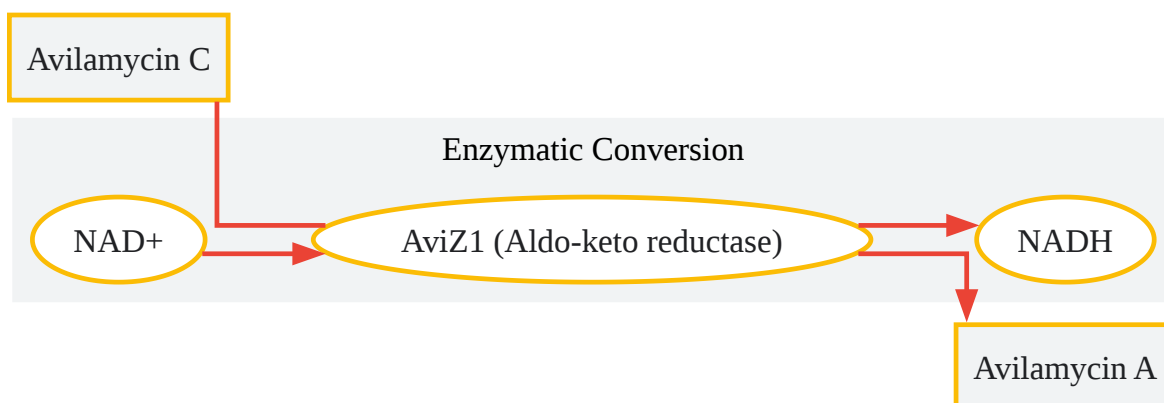
Experimental Workflow



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Caption: Experimental workflow for **Avilamycin C** assay.

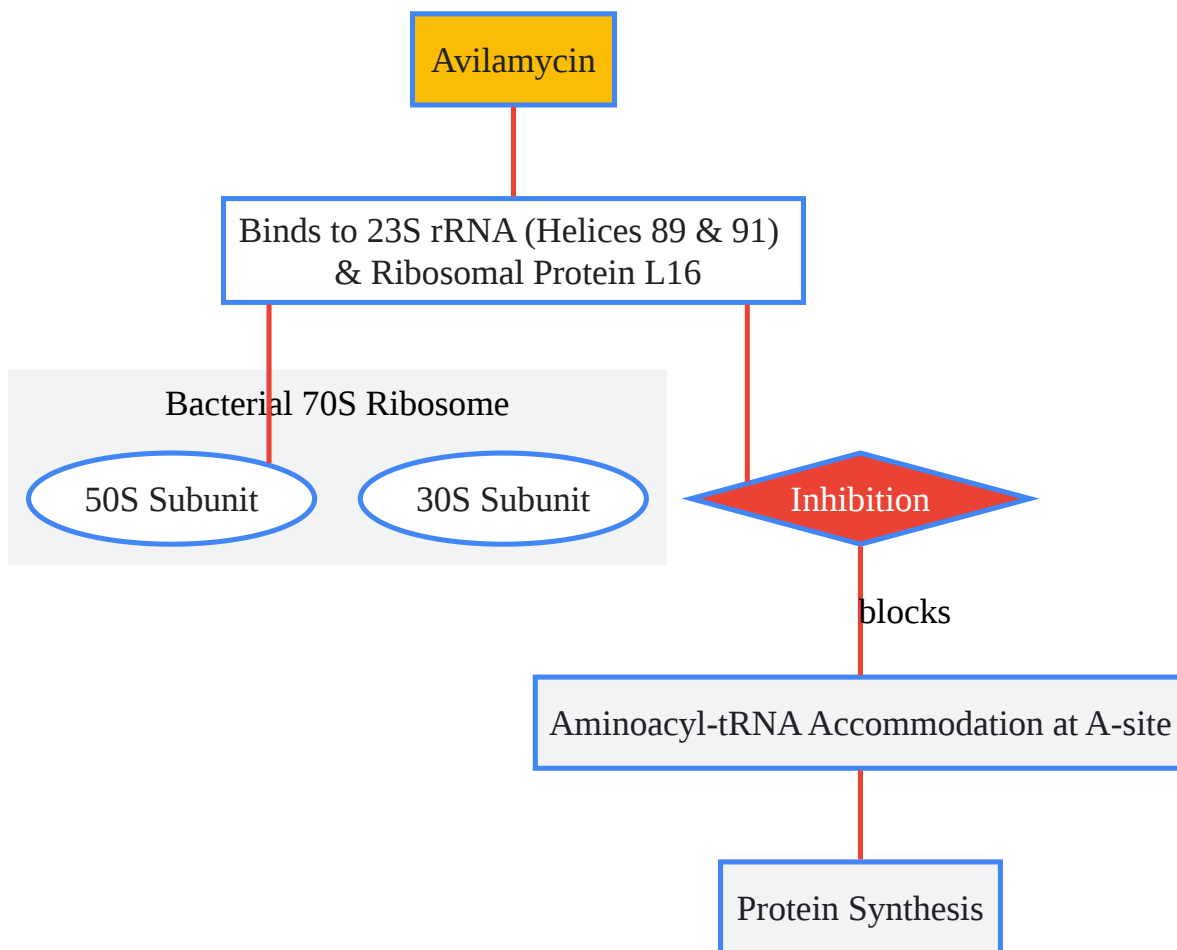
Avilamycin Biosynthesis: A to C Conversion



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Caption: Enzymatic conversion of **Avilamycin C** to A.

Avilamycin Mechanism of Action



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